

Technical Guide: Safety Data and Handling of Cuminaldehyde-d8

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Compound of Interest

Compound Name: Cuminaldehyde-d8

Cat. No.: B12375211

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety data for **Cuminaldehyde-d8**. It is intended for informational purposes for a technical audience. A specific Safety Data Sheet (SDS) for **Cuminaldehyde-d8** is not readily available. Therefore, the data presented is based on the well-documented properties of its non-deuterated analogue, Cuminaldehyde (CAS 122-03-2). The toxicological and physical properties are expected to be nearly identical. Always consult the SDS provided by your supplier before handling any chemical and adhere to all institutional and governmental safety protocols.

Chemical Identification and Physical Properties

Cuminaldehyde-d8 is the deuterated form of Cuminaldehyde, a natural organic compound found in the essential oils of plants like cumin.[1] In drug development and research, its primary use is as an internal standard for quantitative analysis or as a tracer in metabolic studies.[2] The substitution of hydrogen with deuterium has a negligible effect on its macroscopic chemical properties and associated hazards.

Table 1: Physical and Chemical Properties of Cuminaldehyde

Property	Value	Source(s)
Synonyms	p-Isopropylbenzaldehyde-d8	[2]
Molecular Formula	C ₁₀ H ₄ D ₈ O	N/A
Molecular Weight	156.28 g/mol (approx.)	N/A
Appearance	Colorless to pale yellow liquid	[3]
Odor	Strong, pungent, spicy, cuminalike	[4]
Boiling Point	235-236 °C	
Flash Point	93 °C (200 °F)	
Density	0.977 - 0.981 g/mL at 20-25 °C	
Refractive Index	1.529 - 1.534 at 20 °C	
Solubility	Insoluble in water; Soluble in alcohol and ether	

| Vapor Pressure | 0.065 mmHg at 25 °C | |

Hazard Identification and Classification

Cuminaldehyde is classified as a hazardous substance. The GHS classifications are based on its potential to cause harm upon exposure.

Table 2: GHS Hazard Classification for Cuminaldehyde

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

| Flammable liquids | 4 | H227: Combustible liquid |

Source(s):

GHS Label Elements:

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning

Toxicological Data

Toxicological data is primarily derived from studies on the non-deuterated compound. This information is crucial for assessing the risk of exposure.

Table 3: Toxicological Summary for Cuminaldehyde

Test	Species	Route	Value	Source(s)
LD50 (Acute Oral Toxicity)	Rat	Oral	1320 mg/kg	

| LC50 (Acute Aquatic Toxicity) | Fathead minnow | N/A | 6.62 mg/L (96 h) | |

Experimental Protocols

The detailed experimental protocols and methodologies used to generate the toxicological data summarized above (e.g., OECD guidelines for toxicity testing) are not included in standard Safety Data Sheets. Researchers requiring this level of detail must consult specialized toxicological literature or conduct their own studies in compliance with relevant regulatory guidelines.

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

5.1 Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear tightly sealed safety goggles or a face shield.
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant suit.
- **Respiratory Protection:** If working with heated material or in a poorly ventilated area, use a NIOSH-approved respirator with an organic vapor cartridge.

5.2 Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Take precautionary measures against static discharge.
- Do not eat, drink, or smoke in the work area.

5.3 Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The substance is reported to be air-sensitive; store under an inert gas like argon or nitrogen for long-term stability.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

Table 4: First-Aid Measures

Exposure Route	Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a POISON CENTER or doctor immediately if you feel unwell.
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If skin irritation occurs, get medical advice.

| Eye Contact | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention. |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Media: Do not use a direct water jet, as it may spread the fire.

- **Specific Hazards:** Combustible liquid. Vapors are heavier than air and may travel to a source of ignition. Hazardous combustion products include carbon oxides. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

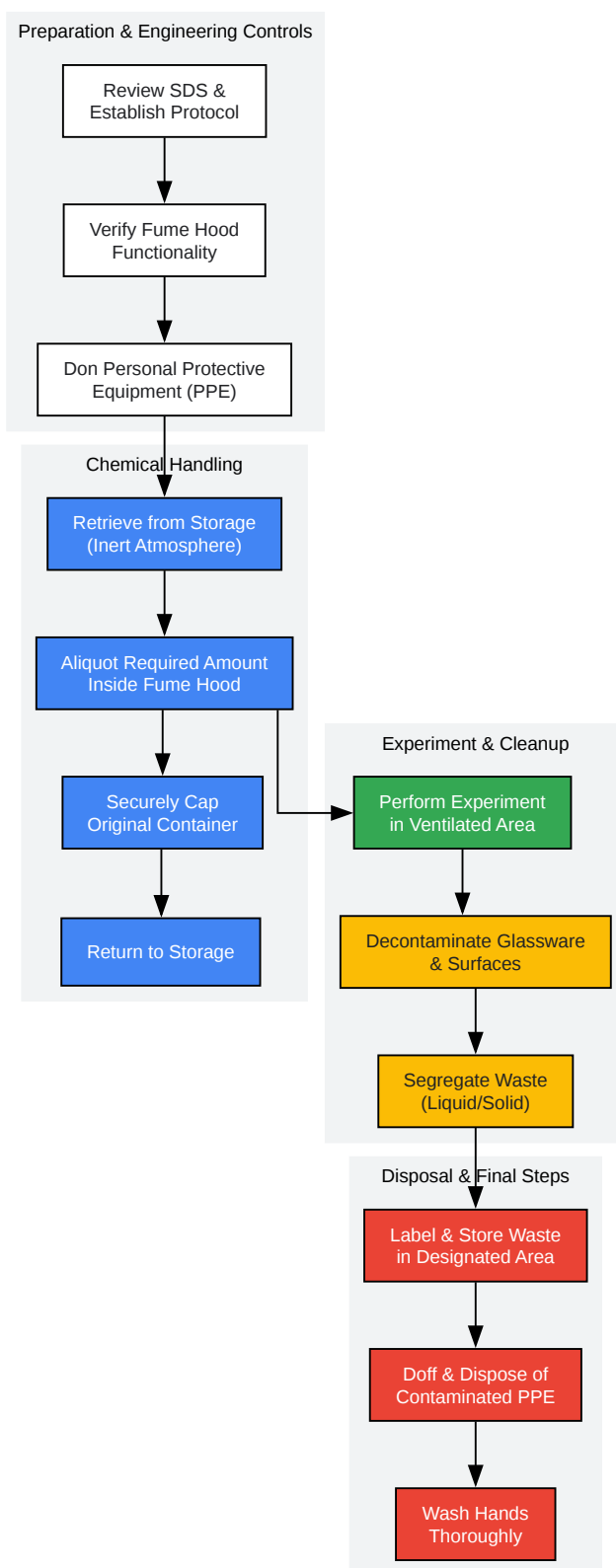
Accidental Release and Disposal

7.1 Accidental Release: Ensure adequate ventilation and remove all sources of ignition. Wear appropriate PPE. Contain the spill using a non-combustible absorbent material (e.g., sand, earth, vermiculite). Collect the material and place it in a suitable, sealed container for disposal. Prevent the product from entering drains or waterways.

7.2 Disposal: Dispose of waste material and contaminated containers in accordance with all applicable local, state, and federal regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Visual Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Cuminaldehyde-d8** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Cuminaldehyde-d8**.

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